

# Physical and chemical properties of 5-Benzylhydantoin

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## Compound of Interest

Compound Name: 5-Benzylhydantoin

Cat. No.: B043465

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## 5-Benzylhydantoin: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the physical and chemical properties of **5-Benzylhydantoin**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details experimental protocols for its synthesis, and visualizes relevant biological pathways and experimental workflows.

## Core Physical and Chemical Properties

**5-Benzylhydantoin**, a derivative of hydantoin, possesses a unique molecular structure that contributes to its notable biological activities. It is a white to off-white crystalline solid.<sup>[1]</sup> The core properties of this compound are summarized below.

Property	Value	Reference
Molecular Formula	$C_{10}H_{10}N_2O_2$	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	190.20 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	188-189 °C	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to off-white crystalline solid	<a href="#">[1]</a>
CAS Number	3530-82-3	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>

Table 1: Core Physical and Chemical Properties of **5-Benzylhydantoin**

## Solubility and Acidity

The solubility and acidity of **5-Benzylhydantoin** are critical parameters for its handling and formulation in research and development.

Solvent	Solubility	Reference
Methanol	Soluble	<a href="#">[5]</a> <a href="#">[6]</a>
Ethanol	Soluble	<a href="#">[1]</a>
Dimethyl Sulfoxide (DMSO)	Soluble	<a href="#">[1]</a>
Water	Limited solubility	<a href="#">[1]</a>

Table 2: Solubility Profile of **5-Benzylhydantoin**

The pKa value for the abstraction of a hydrogen atom at the 5-position of 5-substituted hydantoins generally falls within the range of 8.5 to 9.5. A specific experimentally determined pKa value for **5-Benzylhydantoin** is not readily available in the cited literature.

## Spectral Data

Spectroscopic data is essential for the identification and characterization of **5-Benzylhydantoin**. While a comprehensive set of spectra for the parent compound is not fully

detailed in the provided search results, representative data for closely related derivatives offer valuable insights. For instance, the spectral data for 5-methyl-5-benzyl hydantoin has been reported.

In the  $^1\text{H}$  NMR spectrum of 5-methyl-5-benzyl hydantoin, signals for the N-H protons of the hydantoin ring appear at 7.94 and 10.36 ppm. The diastereotopic protons of the  $\text{CH}_2$  group are observed as an AB quartet at 3.16 and 2.94 ppm. Aromatic proton signals are found at 7.34, 6.91, and 6.81 ppm.

The  $^{13}\text{C}$  NMR spectrum shows the carbonyl groups ( $\text{C}=\text{O}$ ) at 178.0 and 156.6 ppm. The C-5 carbon of the hydantoin ring resonates at 63.3 ppm.

The IR spectrum of 5-methyl-5-benzyl hydantoin displays a characteristic N-H stretching vibration at  $3109\text{ cm}^{-1}$ . Strong bands for the  $\text{C}=\text{O}$  stretchers are observed at  $1748\text{ cm}^{-1}$  and  $1732\text{ cm}^{-1}$ .

## Experimental Protocols

The synthesis of **5-Benzylhydantoin** and its derivatives can be achieved through various methods. The Bucherer-Berg reaction is a classical and effective approach.

### Modified Bucherer-Berg Synthesis of 5-Methyl-5-Benzyl Hydantoin

This protocol describes a modified Bucherer–Berg reaction for the synthesis of 5-methyl-5-benzyl hydantoin, a closely related derivative of **5-Benzylhydantoin**.

Materials:

- Phenylacetone
- Ethanol
- Water
- Sodium Cyanide ( $\text{NaCN}$ )
- Ammonium Carbonate ( $(\text{NH}_4)_2\text{CO}_3$ )

- Concentrated Hydrochloric Acid (HCl)

Procedure:

- Dissolve phenylacetone (0.1 mol) in a 1:1 mixture of ethanol and water (120 mL total).
- Add sodium cyanide (0.15 mol) and ammonium carbonate (0.15 mol) to the solution.
- Heat the mixture at 60 °C and stir for 24 hours.
- After 24 hours, acidify the reaction mixture with concentrated HCl to a pH of 6-6.5 in a well-ventilated fume hood.
- Cool the mixture to room temperature to allow for crystallization.
- Filter the resulting crystals and recrystallize from 50% ethanol.
- Dry the purified crystals to obtain 5-methyl-5-benzyl hydantoin.



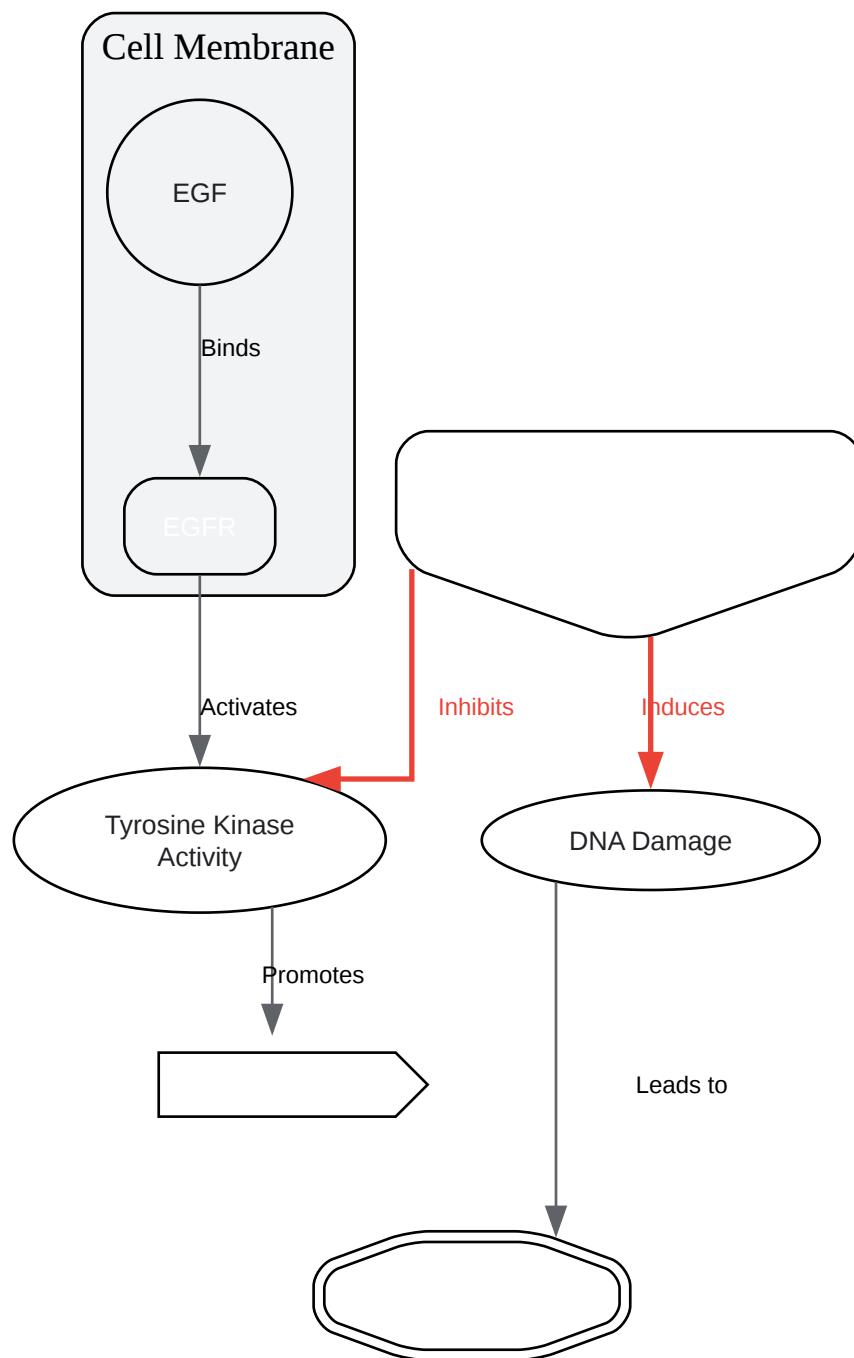
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*Modified Bucherer-Berg synthesis workflow.*

## Biological Activity and Signaling Pathways

**5-Benzylhydantoin** and its derivatives exhibit a range of biological activities, including antibacterial and potential anticancer properties. Some derivatives have been investigated as inhibitors of bacterial growth, showing promise against bacteria such as *Salmonella typhi*.<sup>[1]</sup> Furthermore, certain 5-benzylidene-hydantoin derivatives have been identified as inhibitors of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase, a key player in cancer cell proliferation.

The compound UPR1024, a 5-benzylidene-hydantoin derivative, has been shown to have antiproliferative and proapoptotic effects on non-small cell lung cancer cell lines. Its mechanism of action involves the inhibition of EGFR tyrosine kinase activity and the induction of DNA damage, leading to cell cycle arrest and apoptosis. The apoptotic process involves both the extrinsic and intrinsic pathways.



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*EGFR inhibition by a 5-benzylidene-hydantoin derivative.*

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